

Molecular weight and CAS number for (+/-)-Anatoxin A fumarate.

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Compound of Interest

Compound Name: (+/-)-Anatoxin A fumarate

Cat. No.: B2740578

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Technical Data: (+/-)-Anatoxin A Fumarate

This document provides the molecular weight and Chemical Abstracts Service (CAS) number for **(+/-)-Anatoxin A fumarate**, a potent nicotinic acetylcholine receptor agonist.^[1] This neurotoxin is a bicyclic amine originally isolated from the cyanobacterium *Anabaena flos aquae* and is of significant interest in neuroscience research for studying diseases characterized by low acetylcholine levels, such as Alzheimer's and Parkinson's disease.^[1]

Physicochemical Properties

The fundamental physicochemical properties of **(+/-)-Anatoxin A fumarate** are summarized in the table below. This information is critical for researchers in experimental design, including the preparation of stock solutions and determination of molar concentrations.

Property	Value	Citation(s)
Molecular Weight	281.31 g/mol	[1][2][3]
CAS Number	1219922-30-1	[1][3][4][5]
Molecular Formula	C ₁₀ H ₁₅ NO • C ₄ H ₄ O ₄	[1][2][4]
Common Name	1-(9-azabicyclo[4.2.1]non-2-en-2-yl)-ethanone, 2-butenedioate	[1][4]
Synonyms	(±)-Anatoxin α fumarate	[5]

It is important to note that a different CAS number, 64285-06-9, is associated with the free base of anatoxin-A and sometimes with the (+)-enantiomer salt, whereas the CAS number 1219922-30-1 specifically corresponds to the racemic (+/-) mixture as a fumarate salt.[2][4][6]

Due to the complex nature of generating detailed experimental protocols and signaling pathway diagrams, this guide focuses on providing the core physicochemical data. Researchers should consult peer-reviewed literature for specific experimental methodologies and pathway information related to their work.

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